Application Notes and Protocols: Sulfate Removal from Water Using Barium Hydroxide Octahydrate

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Compound of Interest	
Compound Name:	*Barium hydroxide octahydrate*
CAS No.:	*12230-71-6*
Cat. No.:	*B057043*

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For Researchers, Scientists, and Drug Development Professionals

Authored by a Senior Application Scientist

These application notes provide a comprehensive technical guide on the utilization of **barium hydroxide octahydrate** for the effective removal of sulfate from aqueous solutions. This document delves into the underlying chemical principles, provides detailed experimental protocols, and addresses critical considerations for safety and data interpretation. The information herein is intended to equip researchers and professionals with the necessary knowledge to implement this robust water treatment methodology.

Introduction: The Challenge of Sulfate in Water Systems

Sulfate (SO_4^{2-}) is a common anion found in natural waters and is a significant component of industrial effluents, particularly from mining and chemical manufacturing processes. While not

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acutely toxic, elevated sulfate concentrations can lead to several detrimental effects, including a noticeable bitter taste in drinking water, laxative effects in humans and animals, and the corrosion of concrete and metal infrastructure.[1] Furthermore, in industries requiring high-purity water, such as pharmaceuticals and electronics manufacturing, the presence of sulfate can interfere with sensitive processes and compromise product quality. Therefore, the effective removal of sulfate is a critical aspect of water treatment.[2][3]

Chemical precipitation is a widely employed technique for sulfate removal, with various reagents available.[4] Among these, barium salts are particularly effective due to the extremely low solubility of barium sulfate ($BaSO_4$).[1][4][5] **Barium hydroxide octahydrate** [$Ba(OH)_2 \cdot 8H_2O$] offers a distinct advantage in this application. Its alkaline nature allows for the simultaneous neutralization of acidic wastewater and the precipitation of sulfate ions, potentially eliminating the need for a separate neutralization step.[6][7]

The Chemistry of Sulfate Precipitation with Barium Hydroxide

The core of this water treatment method lies in the precipitation reaction between barium ions (Ba^{2+}) and sulfate ions (SO_4^{2-}) to form the highly insoluble salt, barium sulfate.

Chemical Equation:

$$Ba(OH)_2(aq) + SO_4^{2-}(aq) \rightarrow BaSO_4(s) + 2OH^-(aq)$$

The very low solubility product constant (Ksp) of barium sulfate, approximately 1.08×10^{-10} at 25°C, drives this reaction to near completion, effectively removing sulfate ions from the solution.[8] Barium hydroxide is considered a strong base, meaning the portion that dissolves in water completely dissociates into barium and hydroxide ions.[9]

Key Physicochemical Properties

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Property	Value
Barium Hydroxide Octahydrate Molecular Weight	315.46 g/mol
Barium Hydroxide Octahydrate Solubility in Water	947 g/L[10]
Barium Sulfate Solubility Product (Ksp)	~1.1 x 10^{-10} at 25°C
Optimal pH for Barium Hydroxide Treatment	Effective across a wide pH range

Experimental Protocol for Sulfate Removal

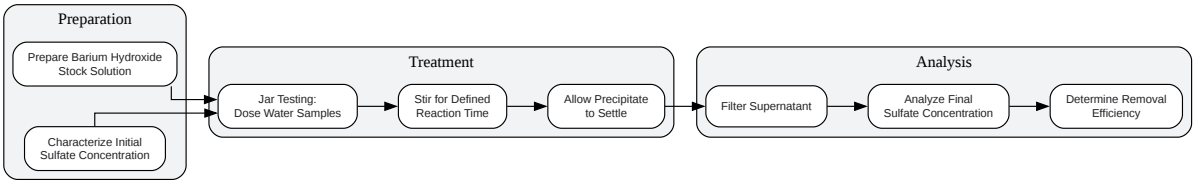
This protocol outlines a laboratory-scale procedure for determining the optimal dosage of **barium hydroxide octahydrate** for sulfate removal from a water sample.

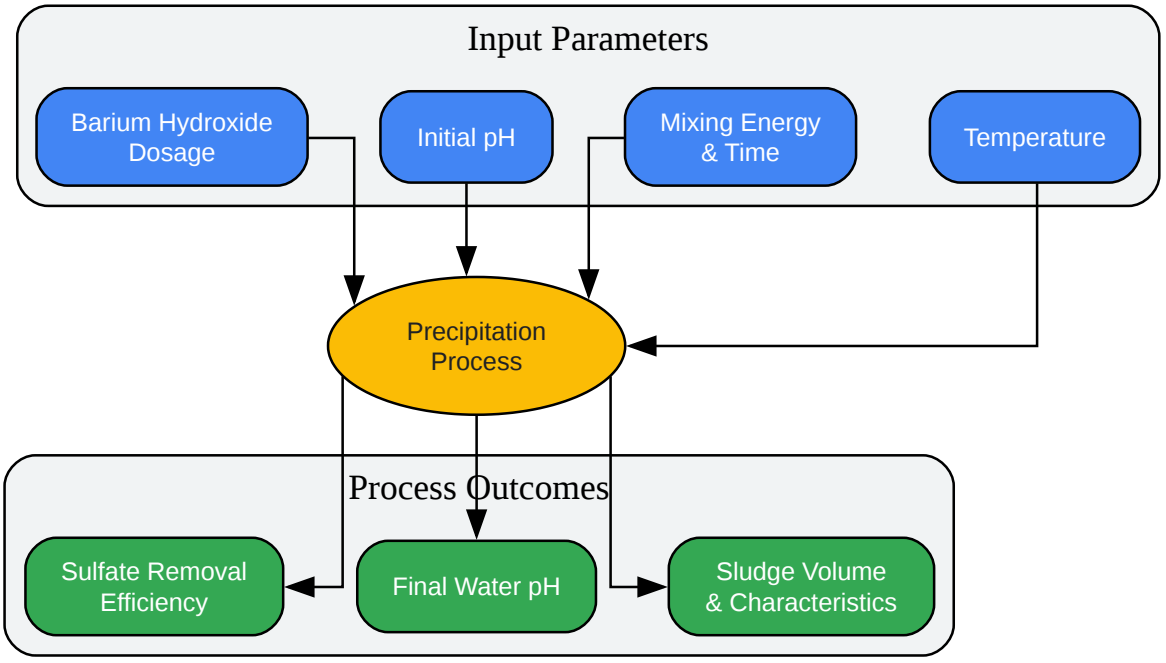
Materials and Reagents

- **Barium Hydroxide Octahydrate** [$Ba(OH)_2 \cdot 8H_2O$], analytical grade
- Sulfate-containing water sample
- Deionized water
- Standard laboratory glassware (beakers, graduated cylinders, volumetric flasks)
- Magnetic stirrer and stir bars
- pH meter
- Filtration apparatus (e.g., vacuum filtration with 0.45 µm membrane filters)
- Analytical balance
- Appropriate Personal Protective Equipment (PPE): safety goggles, gloves, lab coat[10][11][12][13]

Workflow for Sulfate Removal

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